

# 2-ethoxy-2-methylbutane CAS number and safety data sheet

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## Compound of Interest

Compound Name: 2-Ethoxy-2-methylbutane

Cat. No.: B166765

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## An In-depth Technical Guide to 2-Ethoxy-2-methylbutane

CAS Number: 919-94-8

This technical guide provides a comprehensive overview of **2-ethoxy-2-methylbutane**, also known as tert-amyl ethyl ether (TAEE). It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document covers the compound's chemical and physical properties, safety information, and detailed experimental protocols for its synthesis and analysis.

## Chemical and Physical Properties

**2-Ethoxy-2-methylbutane** is a colorless liquid primarily used as a fuel additive to increase the octane rating of gasoline.<sup>[1]</sup> Its properties make it an attractive alternative to other fuel oxygenates like methyl tert-butyl ether (MTBE).

Table 1: Physical and Chemical Properties of **2-Ethoxy-2-methylbutane**

Property	Value	Source
CAS Number	919-94-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C7H16O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	116.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-Ethoxy-2-methylbutane	<a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	tert-Amyl ethyl ether (TAEE), Ethyl tert-pentyl ether	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	0.772 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	102.2 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	5 °C	<a href="#">[1]</a>
Refractive Index	1.396	<a href="#">[1]</a>
Vapor Pressure	39.4 mmHg at 25 °C	<a href="#">[1]</a>

## Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **2-ethoxy-2-methylbutane** is crucial for its handling and use in a laboratory or industrial setting.

Table 2: GHS Hazard Statements for **2-Ethoxy-2-methylbutane**

Hazard Code	Statement
H225	Highly flammable liquid and vapor
H304	May be fatal if swallowed and enters airways
H315	Causes skin irritation
H319	Causes serious eye irritation
H336	May cause drowsiness or dizziness

Source:[\[4\]](#)

#### Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)[\[6\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[6\]](#)
- Wear protective gloves, eye protection, and face protection.[\[7\]](#)
- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[\[5\]](#)

## Experimental Protocols

### Synthesis of 2-Ethoxy-2-methylbutane (tert-Amyl Ethyl Ether)

The primary industrial synthesis of **2-ethoxy-2-methylbutane** involves the acid-catalyzed etherification of isoamylenes (such as 2-methyl-1-butene and 2-methyl-2-butene) with ethanol. [\[1\]](#) Ion-exchange resins are commonly employed as catalysts in this liquid-phase reaction.

#### Materials and Equipment:

- Batch reactor equipped with a stirrer and temperature control system
- 2-methyl-1-butene (or a mixture of isoamylenes)
- Ethanol
- NKC-9 ion-exchange resin (or similar acidic catalyst)
- Nitrogen gas for inerting the reactor
- Gas chromatograph (GC) for reaction monitoring

#### Procedure:

- Catalyst Preparation: The ion-exchange resin is washed and dried according to the manufacturer's specifications.

- **Reactor Setup:** The batch reactor is cleaned, dried, and purged with nitrogen to create an inert atmosphere.
- **Charging Reactants:** A specific molar ratio of ethanol to 2-methyl-1-butene is charged into the reactor along with the catalyst. The catalyst loading is typically a percentage of the total reactant weight.
- **Reaction Conditions:** The reactor is heated to the desired temperature (e.g., 313-343 K) and the stirrer is set to a constant speed (e.g., 1000 rpm) to ensure proper mixing. The reaction is carried out under a specific pressure.
- **Reaction Monitoring:** Samples are withdrawn from the reactor at regular intervals and analyzed by gas chromatography to monitor the conversion of reactants and the formation of **2-ethoxy-2-methylbutane**.
- **Product Isolation and Purification:** Upon completion of the reaction, the catalyst is filtered off. The resulting mixture is then purified, typically by distillation, to isolate the **2-ethoxy-2-methylbutane** from unreacted starting materials and any byproducts.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful analytical technique for the identification and quantification of **2-ethoxy-2-methylbutane**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., HP-5MS)
- Helium carrier gas

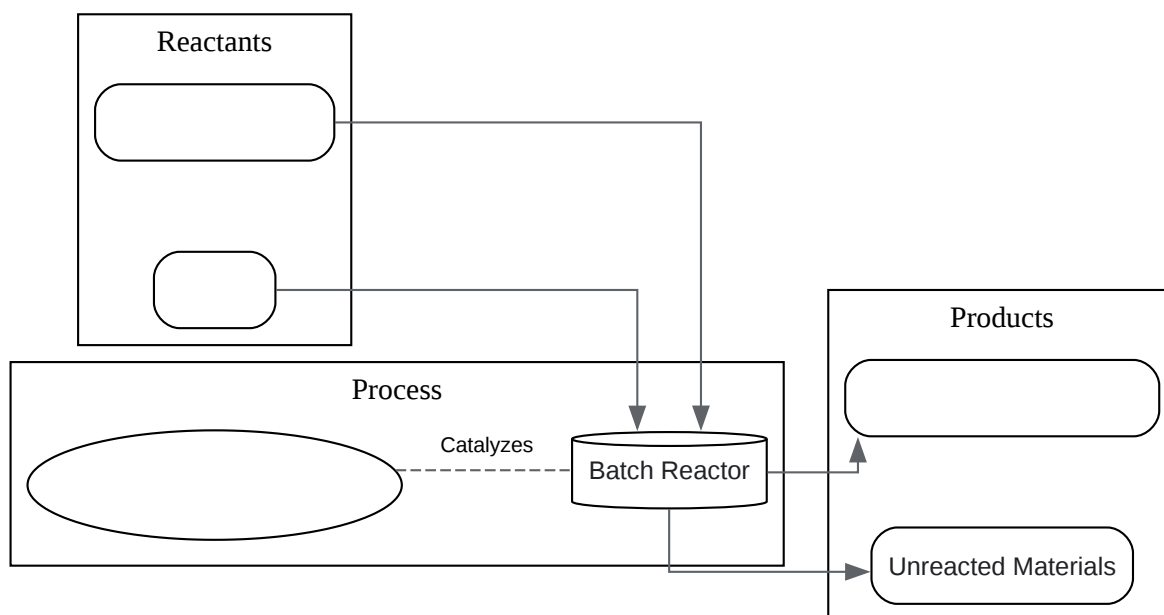
Procedure:

- **Sample Preparation:** The sample containing **2-ethoxy-2-methylbutane** is diluted with a suitable solvent (e.g., hexane) to an appropriate concentration. An internal standard may be

added for quantitative analysis.

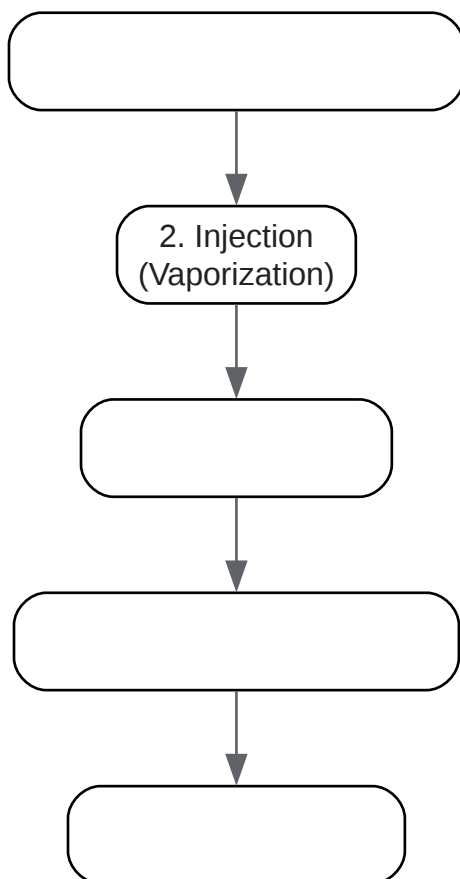
- **Injection:** A small volume of the prepared sample is injected into the GC inlet, which is maintained at a high temperature to vaporize the sample.
- **Chromatographic Separation:** The vaporized sample is carried by the helium gas through the capillary column. The components of the sample are separated based on their boiling points and interactions with the stationary phase of the column.
- **Mass Spectrometry Detection:** As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (e.g., by electron impact), and the resulting charged fragments are separated based on their mass-to-charge ratio.
- **Data Analysis:** The mass spectrum of the eluting compound is recorded. The fragmentation pattern is a unique fingerprint that allows for the identification of **2-ethoxy-2-methylbutane** by comparing it to a reference spectrum from a database (e.g., NIST).

## Visualizations



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Caption: Synthesis of **2-ethoxy-2-methylbutane**.



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Caption: GC-MS Analysis Workflow.

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